

Unveiling the Solubility Profile of o-Toluic Acid-13C: A Technical Guide

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Compound of Interest

Compound Name: *o*-Toluic acid-13C

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **o-Toluic acid-13C** in a range of common laboratory solvents. Understanding the solubility of this isotopically labeled compound is critical for its application in various research and development settings, including its use as a tracer or an internal standard in metabolic studies and quantitative analyses by NMR, GC-MS, or LC-MS.

Note on Isotopic Labeling: The solubility of **o-Toluic acid-13C** is expected to be nearly identical to that of its unlabeled counterpart, o-Toluic acid. The substitution of a carbon-12 atom with a carbon-13 atom results in a negligible change in the physicochemical properties that govern solubility, such as polarity and molecular volume. Therefore, the data presented in this guide, sourced from studies on unlabeled o-Toluic acid, can be confidently applied to **o-Toluic acid-13C**.

Quantitative Solubility Data

The solubility of o-Toluic acid has been experimentally determined in various organic solvents and water. The following table summarizes the available quantitative data, presented in mole fraction and grams per 100 mL, to facilitate easy comparison for laboratory applications.

Solvent	Mole Fraction (x) at 298.15 K (25 °C)	Solubility (g/100 mL) at specified temperature
Water	-	~0.12 g/100 mL at 25 °C[1][2]
Methanol	0.2231	-
Ethanol	0.2089	-
Acetone	-	Soluble
Dichloromethane	-	-
Ethyl Acetate	-	-
Dimethyl Sulfoxide (DMSO)	0.3898	10.0 g/100mL

Data for Methanol, Ethanol, and Dimethyl Sulfoxide are derived from studies conducted at various temperatures and correlated to 298.15 K.[3][4][5] Qualitative assessments indicate *o*-Toluic acid is also soluble in acetone. Data for dichloromethane and ethyl acetate is not readily available in the reviewed literature.

Experimental Protocol for Solubility Determination

A precise understanding of solubility is often required for experimental design. The following outlines a general and robust methodology for determining the solubility of a solid compound like ***o*-Toluic acid-13C** in a given solvent. This protocol is synthesized from established laboratory procedures.

Principle:

The gravimetric method is a widely used and reliable technique for determining the solubility of a solid in a liquid. It involves creating a saturated solution at a constant temperature, separating the undissolved solid, and then determining the concentration of the solute in a known amount of the saturated solution by evaporating the solvent and weighing the residue.

Materials and Equipment:

- o*-Toluic acid-13C**

- Selected laboratory solvents (e.g., water, ethanol, methanol, etc.)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials or flasks with secure caps
- Syringe filters (e.g., 0.45 μm PTFE or appropriate material)
- Pre-weighed evaporation dishes or vials
- Drying oven or vacuum desiccator
- Pipettes and syringes

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **o-Toluic acid-13C** to a known volume or mass of the chosen solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
- **Equilibration:** Place the vial in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** Allow the vial to rest at the constant temperature for a period to let the undissolved solid settle.
- **Sample Withdrawal:** Carefully withdraw a known volume of the clear, saturated supernatant using a syringe. To ensure no solid particles are transferred, it is advisable to use a syringe filter.
- **Solvent Evaporation:** Transfer the filtered saturated solution to a pre-weighed evaporation dish.
- **Drying and Weighing:** Carefully evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and the melting point of o-Toluic acid. Once all the

solvent has evaporated, cool the dish in a desiccator and weigh it on an analytical balance.

- Calculation: The solubility can be calculated from the mass of the dissolved solid and the volume of the solvent used.

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.

Figure 1. Experimental workflow for determining the solubility of **o-Toluic acid-13C**.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. 错误页 [amp.chemicalbook.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pubs.acs.org [pubs.acs.org]
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